

SUN13837: Application Notes and Protocols for Cell Culture

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Compound of Interest

Compound Name: SUN13837

Cat. No.: B8452222

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Introduction

SUN13837 is an orally bioavailable small molecule that readily crosses the blood-brain barrier and acts as a modulator of the fibroblast growth factor receptor (FGFR). It exhibits significant neuroprotective properties, making it a compound of interest for research in neurodegenerative diseases. **SUN13837** is understood to mimic the beneficial effects of basic fibroblast growth factor (bFGF), a key player in neuronal survival and regeneration. This document provides detailed application notes and protocols for the solubilization and preparation of **SUN13837** for use in in vitro cell culture experiments.

Data Presentation

Physicochemical and Solubility Data for **SUN13837**

Property	Value	Source
Molecular Formula	C ₂₁ H ₂₉ N ₅ O ₂	[1]
Molecular Weight	383.49 g/mol	[1]
CAS Number	1080650-67-4	[1]
Appearance	Solid	[1]
Solubility in DMSO	While specific quantitative data is not readily available, it is generally soluble in DMSO. A conservative starting concentration for a stock solution is 10 mM.	[1]
Storage	Powder: -20°C for 3 years, 4°C for 2 years. In solvent: -80°C for 6 months, -20°C for 1 month.	

Experimental Protocols

Protocol for Preparation of **SUN13837** for Cell Culture

This protocol details the steps for preparing a 10 mM stock solution of **SUN13837** in Dimethyl Sulfoxide (DMSO) and its subsequent dilution to working concentrations for treating cells in culture.

Materials:

- **SUN13837** powder
- Anhydrous/Sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer

- Calibrated pipettes and sterile pipette tips
- Complete cell culture medium (specific to the cell line being used)

Procedure:

- Preparation of a 10 mM Stock Solution in DMSO:
 - Calculation: To prepare a 10 mM stock solution, the required amount of **SUN13837** powder is calculated using its molecular weight (383.49 g/mol).
 - For 1 mL of a 10 mM solution, weigh out 3.835 mg of **SUN13837**.
 - Dissolution:
 1. Aseptically weigh the calculated amount of **SUN13837** powder and place it into a sterile microcentrifuge tube.
 2. Add the corresponding volume of sterile DMSO to the tube. For the example above, add 1 mL of DMSO.
 3. Vortex the tube vigorously until the powder is completely dissolved. Visually inspect the solution to ensure there are no visible particles. Gentle warming (e.g., in a 37°C water bath) may be applied if dissolution is slow, but avoid excessive heat.
 - Storage: Aliquot the 10 mM stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C.
- Preparation of Working Solutions:
 - Serial Dilution: Prepare working solutions by serially diluting the 10 mM stock solution in complete cell culture medium.
 - Final DMSO Concentration: It is crucial to maintain a final DMSO concentration that is non-toxic to the cells. Typically, the final concentration of DMSO in the cell culture medium should be kept below 0.5%, with 0.1% being ideal for most cell lines.

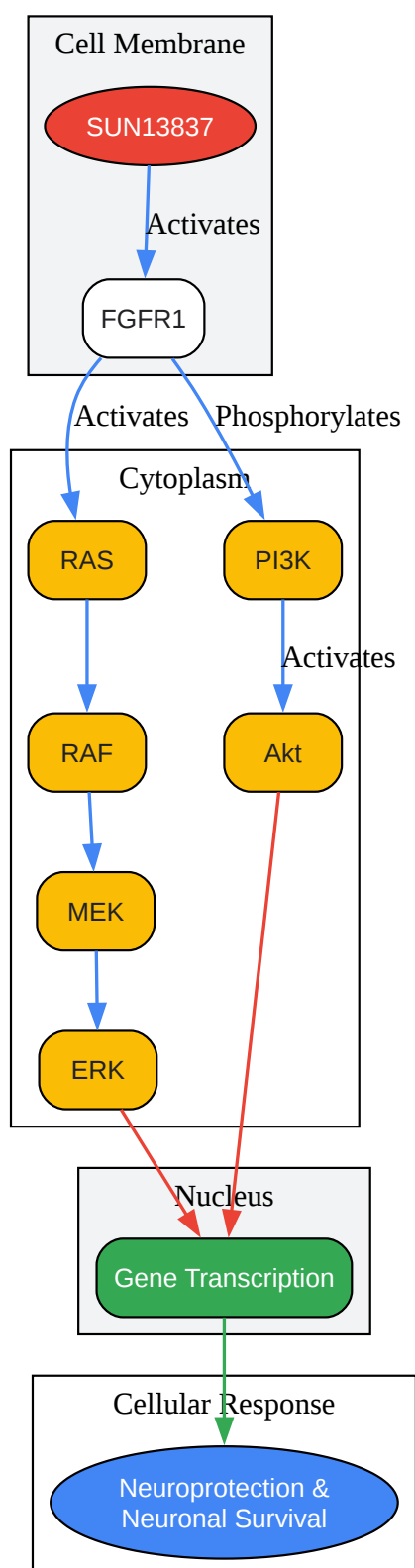
- Example Dilution for a 10 μ M Working Solution:
 1. Thaw a fresh aliquot of the 10 mM **SUN13837** stock solution.
 2. To prepare a 10 μ M working solution, perform a 1:1000 dilution of the stock solution into the complete cell culture medium. For instance, add 1 μ L of the 10 mM stock solution to 999 μ L of pre-warmed complete cell culture medium.
 3. Mix thoroughly by gentle pipetting or brief vortexing.
- Vehicle Control: Always prepare a vehicle control containing the same final concentration of DMSO as the highest concentration of **SUN13837** used in the experiment. This is essential to distinguish the effects of the compound from any potential effects of the solvent.
- Cell Treatment:
 - Aspirate the existing medium from the cultured cells.
 - Add the freshly prepared working solutions of **SUN13837** or the vehicle control to the respective wells or flasks.
 - Incubate the cells for the desired experimental duration.

Visualizations



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Caption: Experimental workflow for the preparation of **SUN13837** for cell culture applications.



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Caption: Proposed neuroprotective signaling pathway of **SUN13837** via FGFR1 activation.

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References

- 1. SUN-13837 | CAS#: 1080650-67-4 | FGFR (fibroblast growth factor receptor) modulator | InvivoChem [[invivochem.com](https://www.invivochem.com)]
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